

# 3-Oxetyl tosylate chemical structure and IUPAC name

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## Compound of Interest

Compound Name: 3-Oxetyl tosylate

Cat. No.: B8518307

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## An In-Depth Technical Guide to 3-Oxetyl Tosylate

This guide provides a comprehensive overview of **3-Oxetyl tosylate**, a valuable reagent in organic synthesis, particularly for researchers, scientists, and professionals in drug development. It covers its chemical structure, IUPAC name, physicochemical properties, a detailed experimental protocol for its synthesis, and its primary applications.

### Chemical Structure and IUPAC Name

**3-Oxetyl tosylate**, also known as 3-oxetanyl p-toluenesulfonate, is an organic compound featuring a four-membered oxetane ring linked to a tosylate group. The tosylate group is a good leaving group, making this compound a useful intermediate for introducing the oxetane moiety into other molecules through nucleophilic substitution reactions.<sup>[1][2][3]</sup>

Chemical Structure:

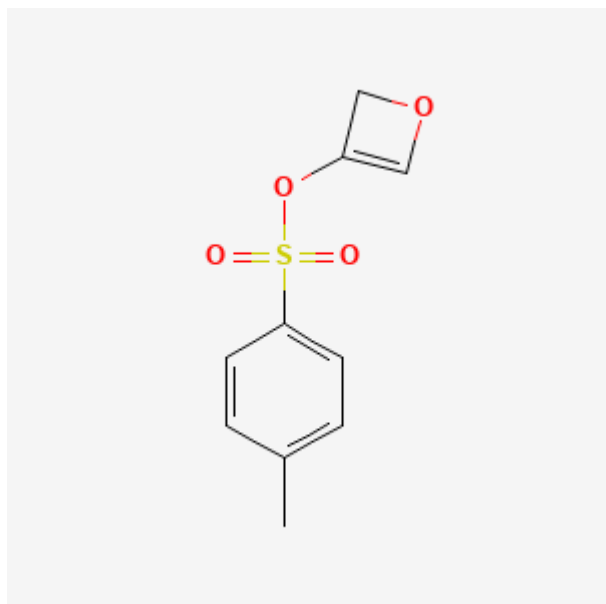


Image Source: PubChem CID 20481468

IUPAC Name: oxetan-3-yl 4-methylbenzenesulfonate[4]

Synonyms: 3-Oxetanyl p-toluenesulfonate, p-Toluenesulfonic Acid 3-Oxetanyl Ester

## Physicochemical Properties

A summary of the key physicochemical properties of **3-Oxetyl tosylate** is presented in the table below for easy reference and comparison.

Property	Value	Source
CAS Number	26272-83-3	[4]
Molecular Formula	C <sub>10</sub> H <sub>12</sub> O <sub>4</sub> S	[4]
Molecular Weight	228.27 g/mol	[4]
Appearance	White to Orange to Green powder to crystal	
Melting Point	83.0 to 90.0 °C (86-88 °C reported in a specific synthesis)	[5]
Purity	>98.0% (GC)	

# Experimental Protocol: Synthesis of 3-Oxetyl Tosylate

The following protocol details the synthesis of **3-Oxetyl tosylate** from 3-hydroxyoxetane and p-toluenesulfonyl chloride.<sup>[5]</sup>

## Materials:

- 3-hydroxyoxetane (unpurified, containing 3.4 moles)
- p-toluenesulfonyl chloride (technical grade, 743 g, 3.9 moles)
- Sodium hydroxide (218 g, 5.45 moles)
- Water
- Ice bath

## Procedure:

- A stirred suspension of 315 g of unpurified 3-hydroxyoxetane and 743 g of p-toluenesulfonyl chloride in 600 mL of water is prepared.
- A solution of 218 g of sodium hydroxide in 225 mL of water is added dropwise to the suspension over a period of 25 minutes.
- The reaction is exothermic, and an ice bath is used to maintain the reaction temperature below 70°C.
- After the addition is complete, the exothermic reaction is allowed to subside for 10 minutes.
- The cooling bath is then removed, and the reaction mixture is allowed to cool to 40°C over a 1-hour period.
- The product is isolated by filtration.
- The isolated product is washed with four 200 mL portions of warm water (45°-55°C).

- The final product is air-dried to yield 730 g (94% yield) of **3-oxetyl tosylate** with a melting point of 86°-88°C.

## Visualization of the Synthetic Pathway

The following diagram illustrates the synthesis of **3-Oxetyl tosylate** from 3-hydroxyoxetane.

Caption: Synthetic pathway for **3-Oxetyl Tosylate**.

## Applications in Research and Development

**3-Oxetyl tosylate** serves as a key intermediate in synthetic chemistry.<sup>[1]</sup> Its primary utility lies in its ability to act as an electrophile in nucleophilic substitution reactions, allowing for the introduction of the oxetane ring into a variety of molecular scaffolds. The oxetane moiety is of significant interest in medicinal chemistry as it can improve physicochemical properties such as solubility and metabolic stability of drug candidates. Furthermore, this compound is utilized in polymer science for the formulation of specialty polymers, where it can enhance properties like flexibility and thermal stability.<sup>[1]</sup>

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